

Synonyms and alternative names for C.I. Mordant Yellow 12

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Compound of Interest

Compound Name: C.I. Mordant yellow 12

Cat. No.: B3276742

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C.I. Mordant Yellow 12: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

C.I. Mordant Yellow 12 is a synthetic azo dye primarily utilized in the textile and manufacturing industries for its vibrant yellow hue and effective dyeing properties on materials like wool, silk, and nylon. This technical guide provides a detailed overview of its chemical identity, including a comprehensive list of synonyms and alternative names. It summarizes its known physical and chemical properties and outlines its industrial synthesis process. While **C.I. Mordant Yellow 12** is a well-established industrial colorant, it is important to note that a thorough review of scientific literature reveals a lack of significant application or study within the fields of biomedical research and drug development. Therefore, this document focuses on the compound's industrial and chemical characteristics.

Chemical Identity and Synonyms

C.I. Mordant Yellow 12 is chemically classified as a monoazo dye. It is registered under several identifiers, which are crucial for accurate database searches and material procurement.

Identifier Type	Identifier
C.I. Name	Mordant Yellow 12
C.I. Number	14045
CAS Registry Number	6470-98-0
Molecular Formula	C13H10N3NaO3
Molecular Weight	279.23 g/mol

A variety of synonyms and trade names are used for **C.I. Mordant Yellow 12** in industrial and commercial contexts.

Synonym/Alternative Name
Acid Mordant Yellow MY
Chrome Yellow 2GN
Fast Yellow MY
Mordant yellow 2
C.I. 14045
Acid mordant Yellow 12
Benzoic acid, 5-[(4-aminophenyl)azo]-2-hydroxy-, monosodium salt

Physicochemical Properties

The available data on the physical and chemical properties of **C.I. Mordant Yellow 12** are summarized below. It is important to note that the toxicological properties of this substance have not been fully investigated.

Property	Value	Notes
Appearance	Light yellow to gold-brown or brown powder	
Solubility	Soluble in water (yields a red-light yellow solution); slightly soluble in ethanol and acetone.	
Behavior in Acids	In concentrated sulfuric acid, it appears dark yellow, turning to orange upon dilution. In concentrated nitric acid, it forms an orange solution.	
Carcinogenicity	Not listed by ACGIH, IARC, NTP, or CA Prop 65.	
Toxicity	May cause eye, skin, and respiratory tract irritation. The toxicological properties have not been fully investigated.	

Manufacturing Process

The synthesis of **C.I. Mordant Yellow 12** is a multi-step chemical process involving diazotization and azo coupling.

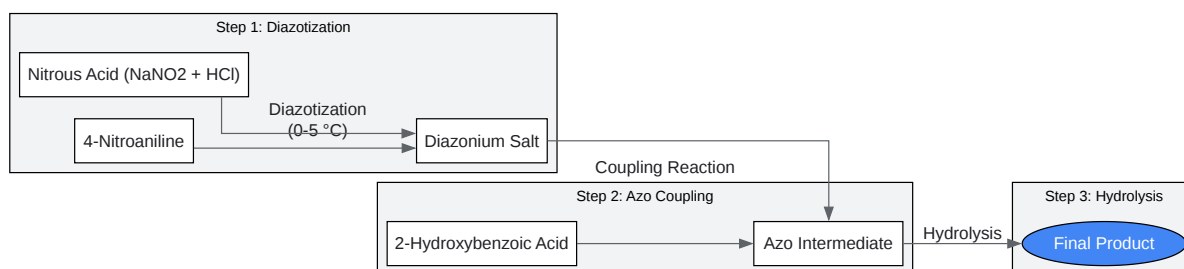
Synthesis Protocol

The manufacturing process involves the following key steps:

- **Diazotization of 4-Nitroaniline:** 4-Nitroaniline is treated with nitrous acid (typically generated in situ from sodium nitrite and a strong acid like hydrochloric acid) to form a diazonium salt. This reaction is temperature-sensitive and is usually carried out at low temperatures (0-5 °C) to ensure the stability of the diazonium salt.

- **Azo Coupling:** The resulting diazonium salt is then coupled with 2-Hydroxybenzoic acid (salicylic acid). This electrophilic substitution reaction forms the azo linkage (-N=N-) which is the chromophore responsible for the dye's color.
- **Hydrolysis of the Acyl Amino Group:** The final step involves the hydrolysis of the acyl amino group to yield the final **C.I. Mordant Yellow 12** molecule.

Manufacturing Workflow Diagram



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Caption: Synthesis of **C.I. Mordant Yellow 12**.

Industrial Applications

C.I. Mordant Yellow 12 is primarily used as a mordant dye in the textile industry.[1][2] Mordant dyes require a mordant (typically a metal salt) to bind to the fabric, which enhances the fastness of the dye to light and washing.

- **Textile Dyeing:** It is effective for dyeing protein fibers such as wool and silk, as well as nylon. [2] It can be applied using various methods, including exhaust and padding dyeing.[2]

- **Compatibility:** As an anionic dye, it can be blended with other anionic dyes to create custom shades.^[2]

The mechanism of mordant dyeing involves the formation of a coordination complex between the dye, the metal mordant, and the fiber, resulting in a stable and insoluble color on the substrate.

Relevance in Research and Drug Development

An extensive search of scientific and biomedical literature did not yield significant evidence of **C.I. Mordant Yellow 12**'s use in research or drug development. Its classification as a fluorescent dye by some suppliers suggests potential for labeling applications, but specific protocols or studies demonstrating this use are not readily available. The primary body of knowledge surrounding this compound is centered on its industrial synthesis and application as a colorant. Researchers and scientists in drug development should be aware of its limited documented biological or pharmaceutical relevance.

Safety and Handling

Standard laboratory safety precautions should be observed when handling **C.I. Mordant Yellow 12** powder. This includes the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area to avoid inhalation of dust. In case of contact with eyes or skin, the affected area should be flushed with plenty of water.

Conclusion

C.I. Mordant Yellow 12 is an industrially significant azo dye with a well-defined manufacturing process and clear applications in the textile industry. Its chemical and physical properties are characteristic of a stable colorant for protein and polyamide fibers. However, for the audience of researchers, scientists, and drug development professionals, it is crucial to recognize the current absence of this compound in the biomedical and pharmaceutical research landscape. Future investigations could potentially explore niche applications, such as its fluorescent properties, but as it stands, its utility is confined to the industrial sector.

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References

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